

Personal protective equipment for handling 2-Thiopheneacetyl chloride

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Compound of Interest

Compound Name: 2-Thiopheneacetyl chloride

Cat. No.: B195636

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Essential Safety and Handling Guide for 2-Thiopheneacetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Thiopheneacetyl chloride** (CAS No. 39098-97-0). Adherence to these procedures is essential to ensure laboratory safety and minimize risk.

Hazard Summary

2-Thiopheneacetyl chloride is a corrosive and hazardous chemical.[1][2][3][4] It is classified as corrosive to metals, causes severe skin burns and eye damage, and may cause respiratory irritation.[1] The substance appears as a clear yellow to dark brown liquid and is insoluble in water, with which it can react violently.[2][3][5]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **2-Thiopheneacetyl chloride**.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US), or a full face shield.[1]	Protects against splashes and vapors that can cause severe eye damage.[1][2][4]
Skin Protection	Chemical-resistant gloves (inspect before use), fire/flamm resistant and impervious clothing.[1]	Prevents severe skin burns upon contact.[1][2][4]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[1]	Protects against respiratory irritation from vapors.[1]

Experimental Protocols: Handling and Disposal

Handling Procedure:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[2][4]
 - Work in a well-ventilated chemical fume hood.[1]
 - Inspect all PPE for integrity before use.[1]
 - Keep the container tightly closed and store in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and bases.[2]
- Dispensing and Use:
 - Avoid contact with skin and eyes.[1]
 - Do not breathe mist, gas, or vapors.[1][2][4]

- Use non-sparking tools to prevent ignition.[1]
- Handle the substance under an inert atmosphere if it is particularly sensitive to moisture.

Spill and Emergency Procedures:

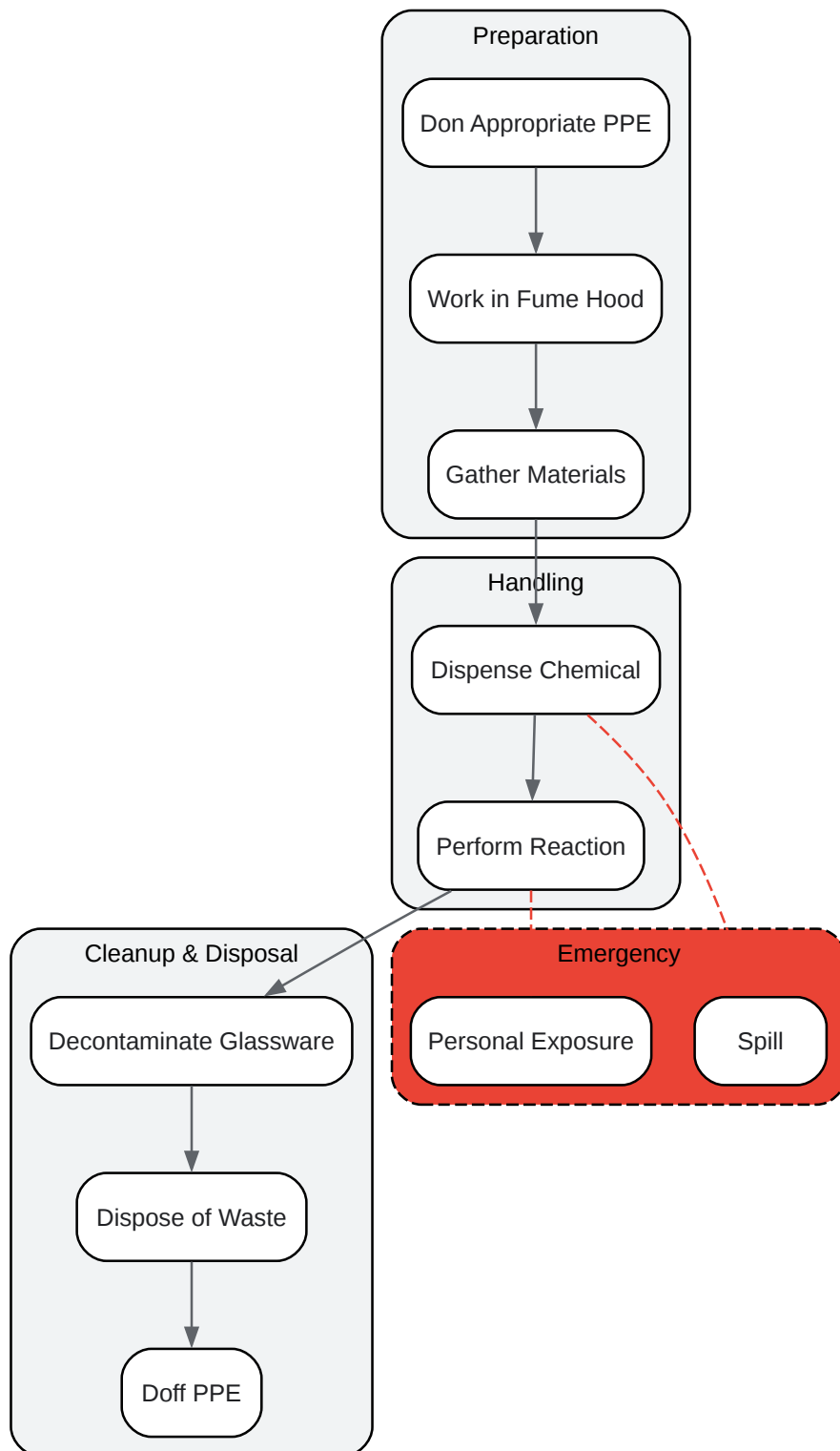
- Small Spills:
 - Absorb the spillage with an inert absorbent material (e.g., sand, silica gel).[2][4]
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[1][2][4]
 - Do not use water to clean up spills as it reacts violently with **2-Thiopheneacetyl chloride**. [2][4]
- Personal Exposure:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2][4] Seek immediate medical attention.[2]
 - Skin Contact: Take off immediately all contaminated clothing.[2][4] Rinse skin with water/shower.[2][4] Wash contaminated clothing before reuse.[1][2][4]
 - Inhalation: Move the person to fresh air.[1][2][4] If breathing is difficult, give oxygen.[1] Seek immediate medical attention.[2]
 - Ingestion: Rinse mouth with water.[1][2][4] Do NOT induce vomiting.[1][2][4] Seek immediate medical attention.[2]

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2][4]
- Do not dispose of the chemical down the drain.[1]
- Contaminated PPE should be disposed of as hazardous waste.

Workflow for Safe Handling

Safe Handling Workflow for 2-Thiopheneacetyl Chloride



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Caption: Workflow for the safe handling of **2-Thiopheneacetyl chloride**.

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